

An In-depth Technical Guide to L-1-Naphthylalanine (CAS 55516-54-6)

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Compound of Interest

Compound Name: H-1-Nal-OH

Cat. No.: B556740

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Core Chemical Identity and Properties

L-1-Naphthylalanine, identified by the CAS number 55516-54-6, is a non-proteinogenic α -amino acid. Its structure features a naphthalene moiety attached to the alanine backbone, rendering it a valuable tool in various biochemical and pharmaceutical applications.^[1] This bulky, aromatic side chain imparts unique properties, including hydrophobicity and intrinsic fluorescence, making it a versatile building block in peptide and drug design.^{[2][3]}

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value
CAS Number	55516-54-6
Molecular Formula	C ₁₃ H ₁₃ NO ₂
Molecular Weight	215.25 g/mol ^[4]
IUPAC Name	(2S)-2-amino-3-(naphthalen-1-yl)propanoic acid
Synonyms	(S)- α -Amino-1-naphthalenepropanoic acid, 3-(1-Naphthyl)-L-alanine, H-1-Nal-OH, L-1-Nal-OH

Table 2: Physicochemical Properties

Property	Value	Source(s)
Appearance	White to off-white powder or crystalline solid	[5]
Melting Point	254-257 °C	[4]
Boiling Point	412.3 °C at 760 mmHg (Predicted)	[6]
Solubility	Sparingly soluble in water. Soluble in organic solvents such as DMSO and chloroform.	[2]
pKa	2.21 ± 0.30 (Predicted)	[4]

Spectroscopic and Toxicological Profile

While experimental spectroscopic data is not readily available in public repositories, predicted spectral information can guide analytical characterization.

Table 3: Predicted Spectroscopic Data

Spectroscopy Type	Predicted Data Highlights
¹ H NMR	Spectral data for similar amino acids are available in databases like the Human Metabolome Database.[2][7]
¹³ C NMR	Predicted spectra for related compounds can be found in chemical databases.[5]
Mass Spectrometry	Predicted fragmentation patterns are available on platforms like DrugBank.[8]

Table 4: Toxicological and Safety Information

Parameter	Information	Source(s)
Acute Toxicity	Predicted Rat LD50: 2.0648 mol/kg	[8]
Mutagenicity	Predicted as non-mutagenic in the Ames test.	[8]
Carcinogenicity	Predicted as a non-carcinogen. It is important to note that the related compound, 1-naphthylamine, has been studied for its carcinogenic potential, but these findings are not directly transferable to L-1-Naphthylalanine.	[8]
Safety Precautions	Avoid breathing dust. Avoid contact with skin and eyes. Wear appropriate personal protective equipment.	[1]
Hazard Statements	May be harmful if swallowed. May cause skin and eye irritation. May cause respiratory irritation.	[3][9]

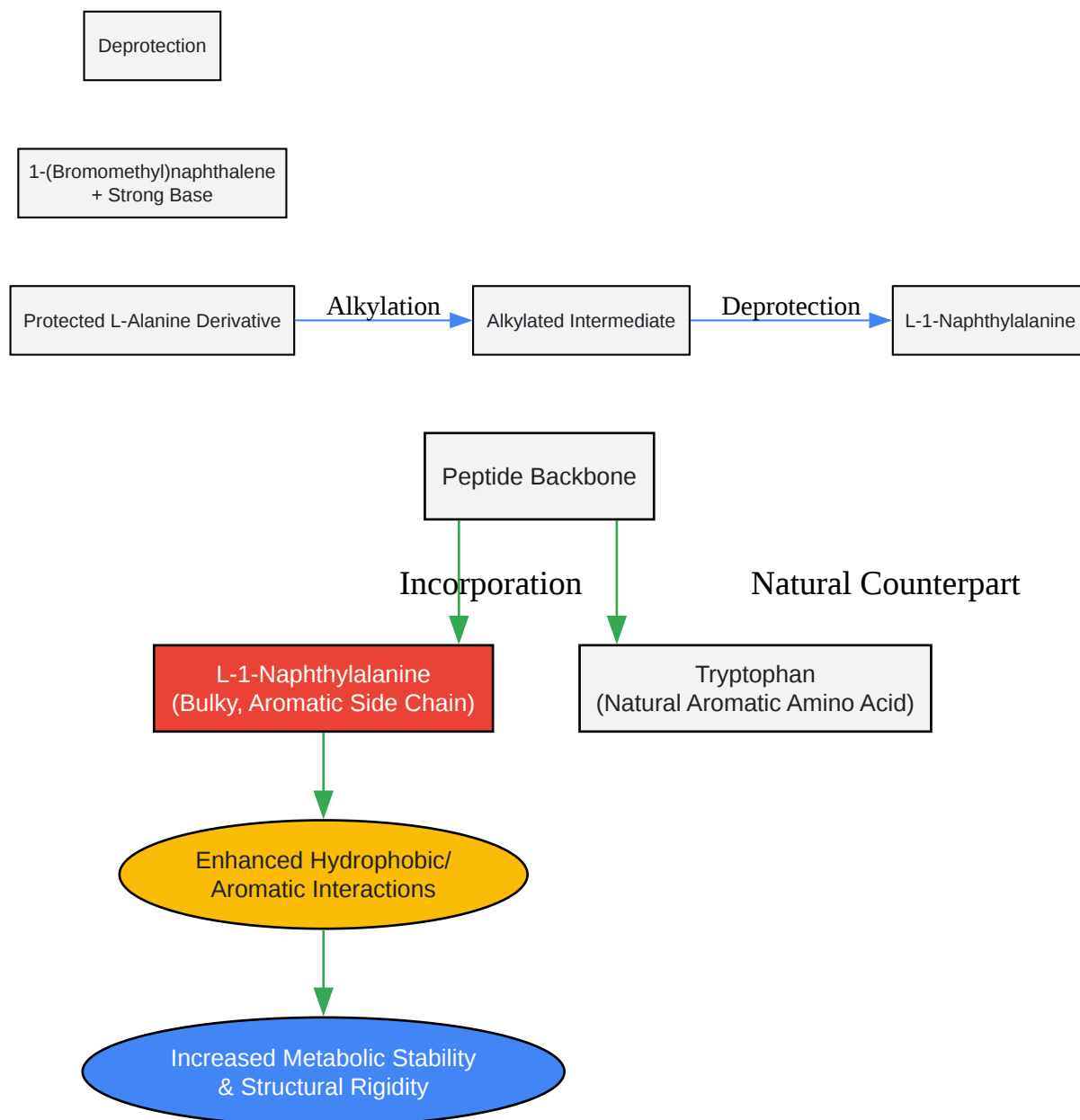
Synthesis and Purification

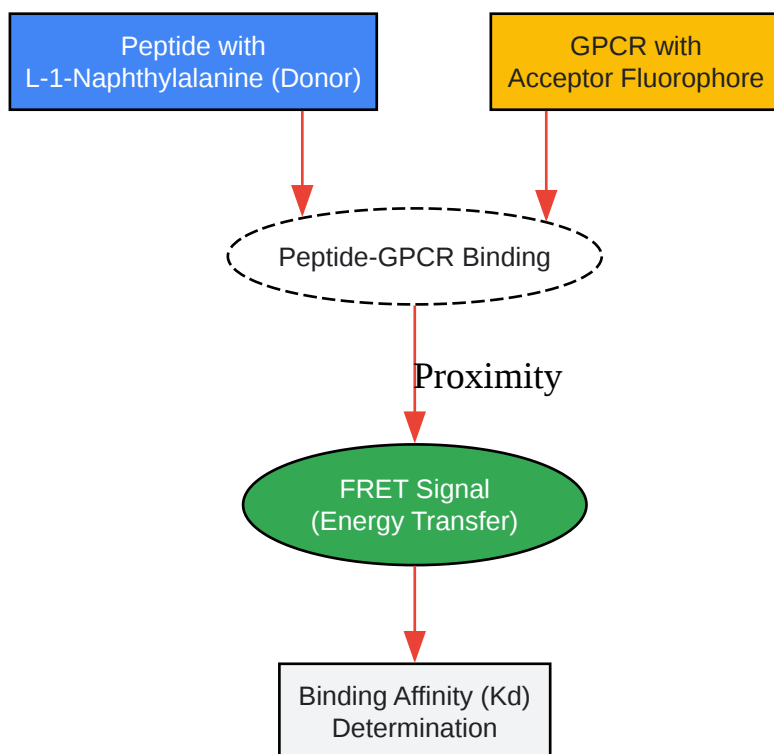
The synthesis of L-1-Naphthylalanine is typically achieved through the alkylation of a protected alanine derivative.

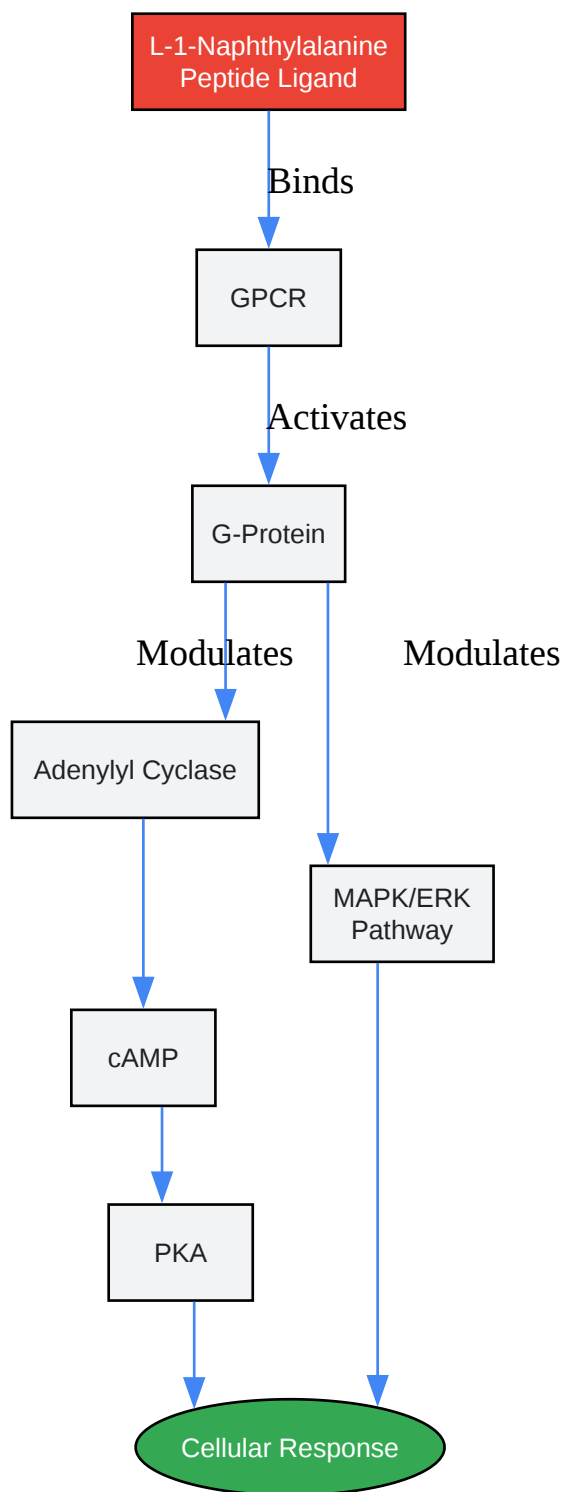
General Synthesis Protocol

A common synthetic route involves the reaction of a protected L-alanine derivative with 1-(bromomethyl)naphthalene in the presence of a strong base. The protecting groups are subsequently removed to yield the final product.

Diagram 1: General Synthesis Workflow for L-1-Naphthylalanine







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